

An In-depth Technical Guide to 2,2,2-Trichloroethanol (Trichloromethanol)

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Compound of Interest

Compound Name: *Trichloromethanol*

Cat. No.: *B1233427*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2,2,2-Trichloroethanol, a significant chemical intermediate and pharmacologically active molecule. While sometimes referred to as **Trichloromethanol**, the compound is formally and more commonly known as 2,2,2-Trichloroethanol. This document details its chemical properties, synthesis, applications in organic chemistry, and its role in drug development and neuropharmacology.

Chemical Identity and Properties

2,2,2-Trichloroethanol is a chlorinated analog of ethanol.^[1] Its physical and chemical properties are summarized in the tables below.

Synonyms and Alternative Names

Name	Source
2,2,2-Trichloroethanol	IUPAC
Trichloromethanol	Common, but less formal
Trichloroethyl alcohol	Common
β,β,β -Trichloroethanol	Common
(Hydroxymethyl)trichloromethane	Alternative
NSC 66407	Identifier
CAS Number	115-20-8

Physicochemical Data

Property	Value	Reference
Molecular Formula	$C_2H_3Cl_3O$	[2][3]
Molecular Weight	149.40 g/mol	[2][3]
Melting Point	17.8 °C	[4][5]
Boiling Point	151-154 °C	[4][5]
Density	1.56 g/cm ³ at 20 °C	[2]
Water Solubility	83 g/L	[1][4]
pKa	12.24	[4][6]
Vapor Pressure	1.3 hPa at 20 °C	[2]
Appearance	Clear, colorless to light yellow liquid	[3][4]

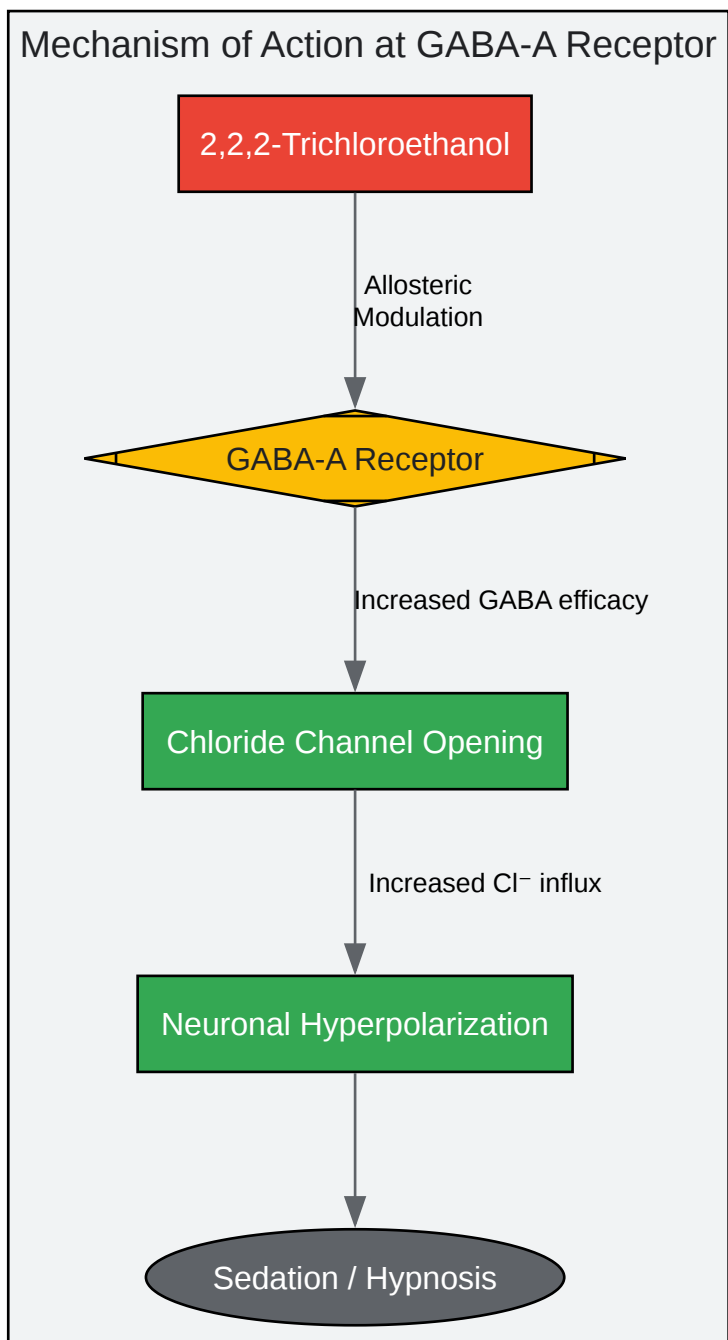
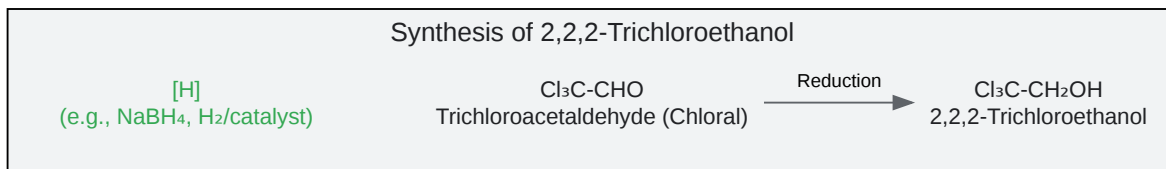
Synthesis and Reactions

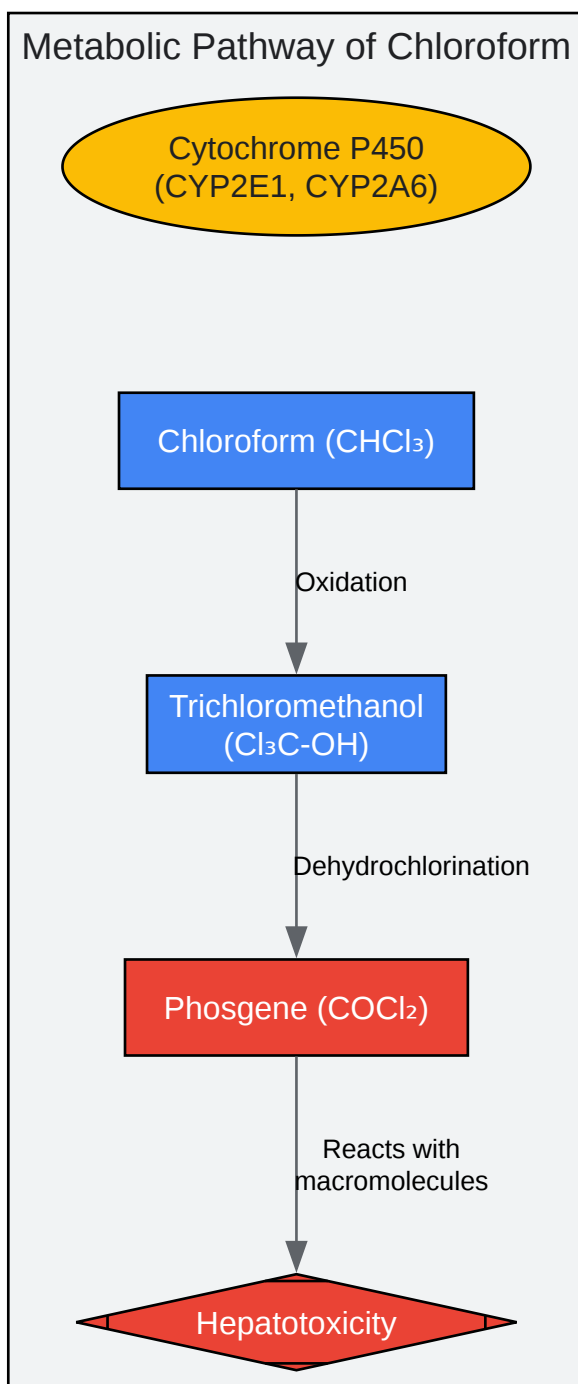
2,2,2-Trichloroethanol can be synthesized through the reduction of trichloroacetaldehyde (chloral). It is a versatile reagent in organic synthesis, primarily used for the introduction of the 2,2,2-trichloroethyl (Tce) protecting group.

Experimental Protocol: Synthesis from Trichloroacetaldehyde

While detailed industrial synthesis protocols are proprietary, a general laboratory-scale synthesis involves the reduction of chloral or chloral hydrate. Methanotrophs have also been shown to biologically transform chloral hydrate to 2,2,2-trichloroethanol.^[7]

Reaction Scheme:





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